

The Pathway from Farnesyl Pyrophosphate to Farnesal: A Technical Guide

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Compound of Interest

Compound Name: *Farnesal*

Cat. No.: *B103030*

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Introduction

Farnesal, a sesquiterpenoid aldehyde, plays a crucial role in various biological processes across different kingdoms of life. In insects, it is a key intermediate in the biosynthesis of juvenile hormone III, a critical regulator of development, reproduction, and behavior. In plants, **farnesal** and its derivatives can act as signaling molecules and contribute to defense mechanisms. The biosynthesis of **farnesal** originates from farnesyl pyrophosphate (FPP), a central molecule in the isoprenoid pathway. This technical guide provides an in-depth exploration of the enzymatic conversion of FPP to **farnesal**, focusing on the core biochemical transformations, quantitative data, and detailed experimental methodologies.

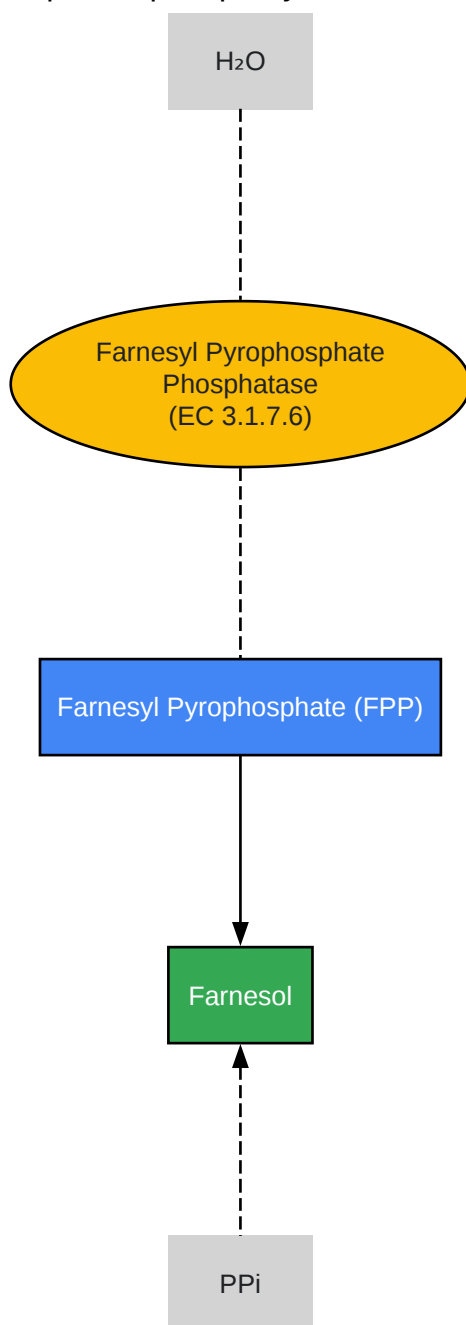
The Biosynthetic Pathway: From Farnesyl Pyrophosphate to Farnesal

The conversion of farnesyl pyrophosphate to **farnesal** is a two-step enzymatic process. The first step involves the dephosphorylation of FPP to yield farnesol, catalyzed by a phosphatase. The subsequent step is the oxidation of farnesol to **farnesal**, mediated by a farnesol dehydrogenase.

Step 1: Dephosphorylation of Farnesyl Pyrophosphate to Farnesol

The initial step in the pathway is the removal of the pyrophosphate group from FPP. This hydrolysis reaction is catalyzed by specific or non-specific phosphatases. In insects, a dedicated farnesyl pyrophosphatase has been identified. In other organisms, various phosphatases have been shown to exhibit activity towards FPP.

Step 1: Dephosphorylation of FPP



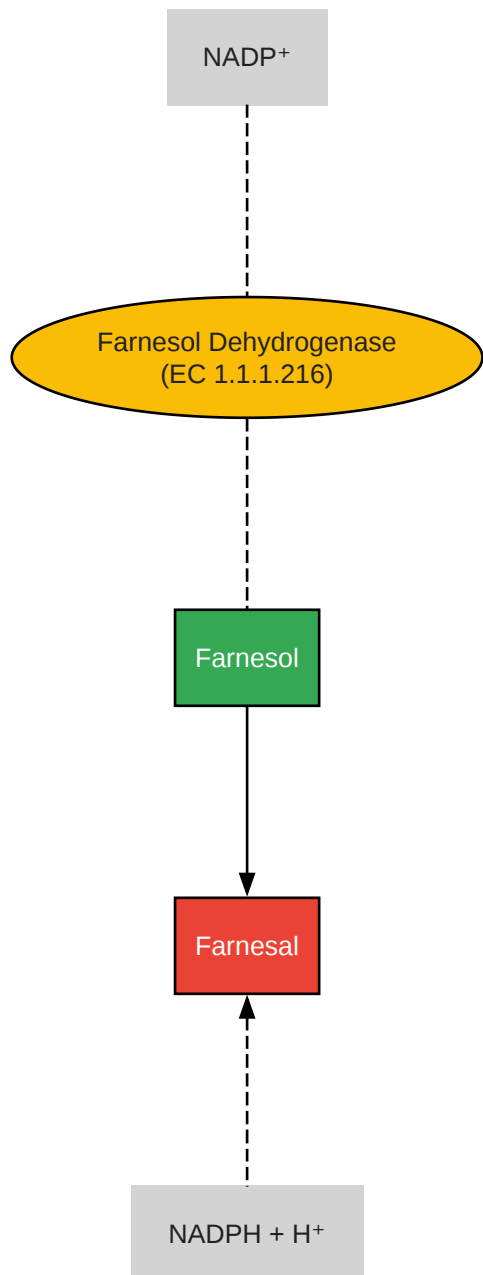
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Caption: Enzymatic conversion of FPP to farnesol.

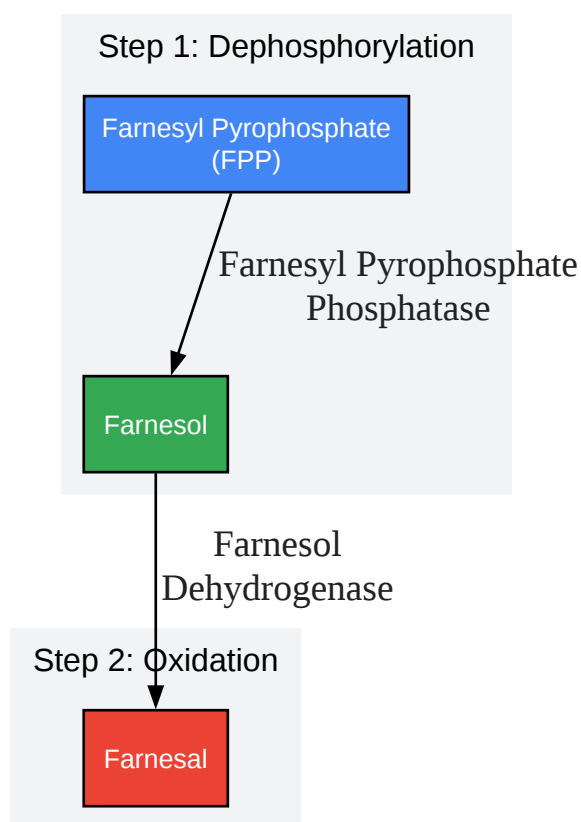
Step 2: Oxidation of Farnesol to Farnesal

Farnesol is subsequently oxidized to **farnesal**. This reaction is catalyzed by farnesol dehydrogenase, an oxidoreductase that typically utilizes NADP⁺ as a cofactor. This enzyme belongs to the short-chain dehydrogenase/reductase (SDR) superfamily.^[1]

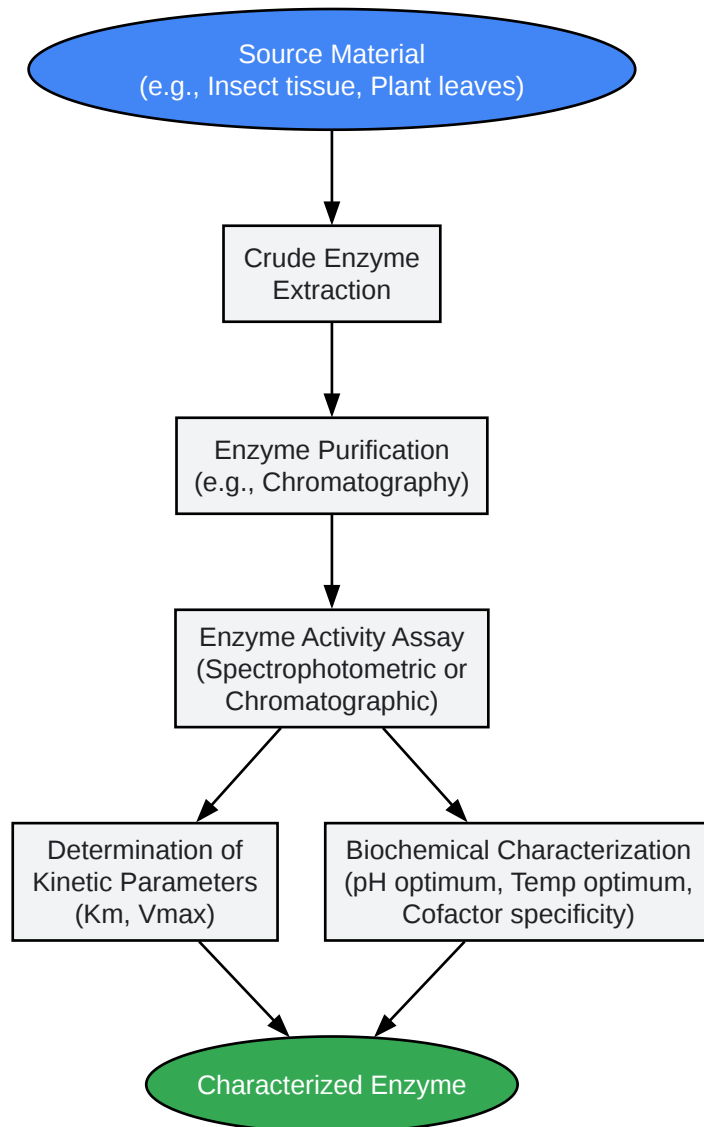
Step 2: Oxidation of Farnesol



Overall Biosynthesis Pathway of Farnesal from FPP



Experimental Workflow for Enzyme Characterization



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References

- 1. Farnesol oxidation in insects: evidence that the biosynthesis of insect juvenile hormone is mediated by a specific alcohol oxidase - PubMed [pubmed.ncbi.nlm.nih.gov]
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